

Application Notes and Protocols: Sublimation Transfer Printing with Disperse Orange 44

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Orange 44

Cat. No.: B3418293

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These notes provide a comprehensive overview and detailed protocols for the application of **Disperse Orange 44** in sublimation transfer printing, tailored for a scientific research environment.

Introduction

Disperse Orange 44 is a non-ionic monoazo disperse dye known for its application in dyeing and printing synthetic fibers, particularly polyester.^{[1][2]} Its ability to undergo sublimation—transitioning from a solid to a gaseous state without passing through a liquid phase—makes it suitable for sublimation transfer printing. This process allows for the high-resolution transfer of designs and patterns onto appropriate substrates. Beyond textiles, the principles of sublimation transfer can be adapted for specialized applications in a laboratory setting, such as the functionalization of polymer surfaces or the creation of analytical platforms.

Properties of Disperse Orange 44

A summary of the key physical and chemical properties of **Disperse Orange 44** is presented below. This data is essential for understanding the dye's behavior during the sublimation process and for ensuring reproducible results.

Property	Value	Reference
C.I. Name	Disperse Orange 44	[2]
CAS Number	12223-26-6	[1]
Molecular Formula	C16H11ClN6O2	[1]
Molecular Weight	354.75 g/mol	[1]
Appearance	Orange-red powder or brown granules	[1]
Primary Application	Dyeing and printing of polyester and its blended fabrics	[1][3]
Other Substrates	Acetate fibers	[1][3]


Sublimation Transfer Printing: Key Parameters

The success of the sublimation transfer process is dependent on precise control over temperature, time, and pressure. The following table summarizes the recommended parameters for sublimation printing on polyester substrates.

Parameter	Recommended Range	Notes
Heat Press Temperature	195 - 205°C (380 - 400°F)	Optimal temperature for sublimation of the dye and opening of polyester fibers.[4]
Pressing Time	45 - 60 seconds	Time may need to be adjusted based on the thickness and density of the substrate.[4]
Pressure	Medium to firm	Ensures close contact between the transfer paper and the substrate for efficient gas transfer.[4]
Substrate Requirement	100% Polyester or blends with at least 65% polyester	The dye bonds with the polymer fibers of polyester.[4]

Experimental Workflow Diagram

The following diagram illustrates the key stages of the sublimation transfer printing process.



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the sequential steps of the sublimation transfer printing process.

Detailed Experimental Protocol

This protocol provides a step-by-step guide for performing sublimation transfer printing with **Disperse Orange 44** in a laboratory setting.

5.1. Materials and Equipment

- **Disperse Orange 44** dye powder
- Sublimation ink vehicle/base
- Inkjet printer with piezoelectric printheads
- Sublimation transfer paper
- 100% white polyester fabric (or other suitable polyester-coated substrate)
- Heat press
- Heat-resistant tape
- Protective paper (e.g., parchment paper)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

5.2. Procedure

- Ink Preparation:
 - Prepare a dispersion of **Disperse Orange 44** in a suitable sublimation ink vehicle. The concentration of the dye will influence the final color intensity. A starting concentration of 1-5% (w/w) can be used and optimized as needed.
 - Ensure the particle size of the dispersed dye is sufficiently small (typically below 300 nm) to prevent clogging of the printer nozzles.


- Design and Printing:
 - Create a high-resolution digital design using graphic software. For accurate color representation, use a suitable color profile (e.g., RGB).[5]
 - Mirror the image horizontally before printing, as the transfer process will reverse the image.[5]
 - Print the mirrored design onto the coated side of the sublimation transfer paper using an inkjet printer filled with the prepared **Disperse Orange 44** ink.
 - Allow the printed paper to dry completely.
- Substrate Preparation:
 - Set the heat press to a temperature between 195-205°C (380-400°F).[4]
 - Place the polyester substrate on the heat press and cover with a sheet of protective paper.
 - Pre-press the substrate for 5-10 seconds to remove any moisture and to create a smooth surface.[4]
- Sublimation Transfer:
 - Place the printed transfer paper with the design facing down onto the pre-pressed polyester substrate.
 - Secure the paper in place with heat-resistant tape to prevent shifting during the transfer, which can cause "ghosting".[5]
 - Cover the assembly with a sheet of protective paper.
 - Close the heat press and apply medium to firm pressure for 45-60 seconds.[4]
- Post-Transfer:
 - Once the pressing time is complete, carefully open the heat press.

- While still hot, peel away the transfer paper from the substrate in a smooth, consistent motion.
- Allow the printed substrate to cool completely. The dye is now permanently embedded in the polyester fibers.[6]

Signaling Pathway and Molecular Interaction Diagram

The following diagram illustrates the molecular process of dye sublimation and its interaction with polyester fibers.

Molecular Mechanism of Sublimation Transfer



[Click to download full resolution via product page](#)

Caption: A diagram showing the phase change of the disperse dye and its infusion into polyester fibers under heat and pressure.

Fastness Properties of Disperse Orange 44

The durability of the printed color is critical. The following table provides typical fastness grades for **Disperse Orange 44** on polyester, based on AATCC standards.

Fastness Test	Grade (out of 5)
Washing Fastness	5
* Fading	4-5
* Staining	
Light Fastness	5-6
Perspiration Fastness	
* Fading	5
* Staining	4-5
Ironing Fastness	
* Fading	5-6
* Staining	4-5

Source: World dye variety[2]

Conclusion

The sublimation transfer printing process using **Disperse Orange 44** offers a reliable method for creating high-quality, durable prints on polyester substrates. The protocols and data presented here provide a foundation for researchers to adapt this technique for various scientific applications, ensuring consistency and reproducibility. Careful control of the process parameters is paramount to achieving optimal results.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Disperse orange 44 TDS[Disperse orange 44 from Chinese supplier and producer - DISPERSE ORANGE DYES - Enoch dye [enochdye.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. srla.tkechemi.com [srla.tkechemi.com]
- 4. subligeniusprint.com [subligeniusprint.com]
- 5. insight.spandex.com [insight.spandex.com]
- 6. tvfinc.com [tvfinc.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Sublimation Transfer Printing with Disperse Orange 44]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3418293#sublimation-transfer-printing-using-disperse-orange-44]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com